

Cyclohexyl Acrylate Monomer: A Technical Guide to Its Refractive Index

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Compound of Interest

Compound Name: *Cyclohexyl acrylate*

Cat. No.: *B1360113*

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This in-depth technical guide provides a comprehensive overview of the refractive index of **Cyclohexyl Acrylate** (CHA) monomer, a crucial physical property for its application in various scientific and industrial fields, including polymer synthesis, coatings, and adhesives.^{[1][2][3]} This document outlines the established refractive index values, details the experimental methodology for its measurement, and presents other pertinent physical and chemical properties in a structured format for ease of reference.

Core Properties of Cyclohexyl Acrylate

Cyclohexyl acrylate is an alicyclic acrylate ester recognized for imparting desirable characteristics such as hardness, flexibility, and chemical resistance to polymers.^[1] It is a colorless liquid with a characteristic odor and is primarily used as a monomer in the production of polymers and resins.^{[1][3]}

Physicochemical Data

A summary of the key physical and chemical properties of **Cyclohexyl Acrylate** is presented below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Unit	Notes
Refractive Index (n)	1.4600		Typically measured at 20°C using the sodium D-line (589 nm). Variations (1.456, 1.4673) may be reported based on measurement conditions. [1] [4] [5] [6] [7]
Molecular Formula	C ₉ H ₁₄ O ₂		[2] [4] [7]
Molecular Weight	154.21	g/mol	[1] [2] [7]
Density	0.975 - 0.98	g/cm ³	At 25°C. [1] [4] [6]
Boiling Point	182 - 184	°C	[1] [4] [7]
Flash Point	68 - 71.3	°C	[1] [4] [7]
Viscosity	8	cP	At 25°C. [7]
Appearance	Colorless Liquid		[1] [3]
CAS Number	3066-71-5		[1] [2] [4]

Experimental Protocol for Refractive Index Measurement

The refractive index of a liquid monomer like **Cyclohexyl Acrylate** is a fundamental physical constant that can be used to assess its purity.[\[8\]](#) The standard method for determining the refractive index of a liquid is through the use of an Abbe refractometer.

Principle

The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in that substance. An Abbe refractometer measures the critical angle of total internal

reflection between a prism of known high refractive index and the sample. This critical angle is directly related to the refractive index of the sample.

Apparatus and Materials

- Abbe Refractometer
- **Cyclohexyl Acrylate** monomer sample
- Constant temperature water bath (set to 20.0 ± 0.1 °C)
- Dropper or pipette
- Lint-free lens paper
- Ethanol or isopropanol for cleaning

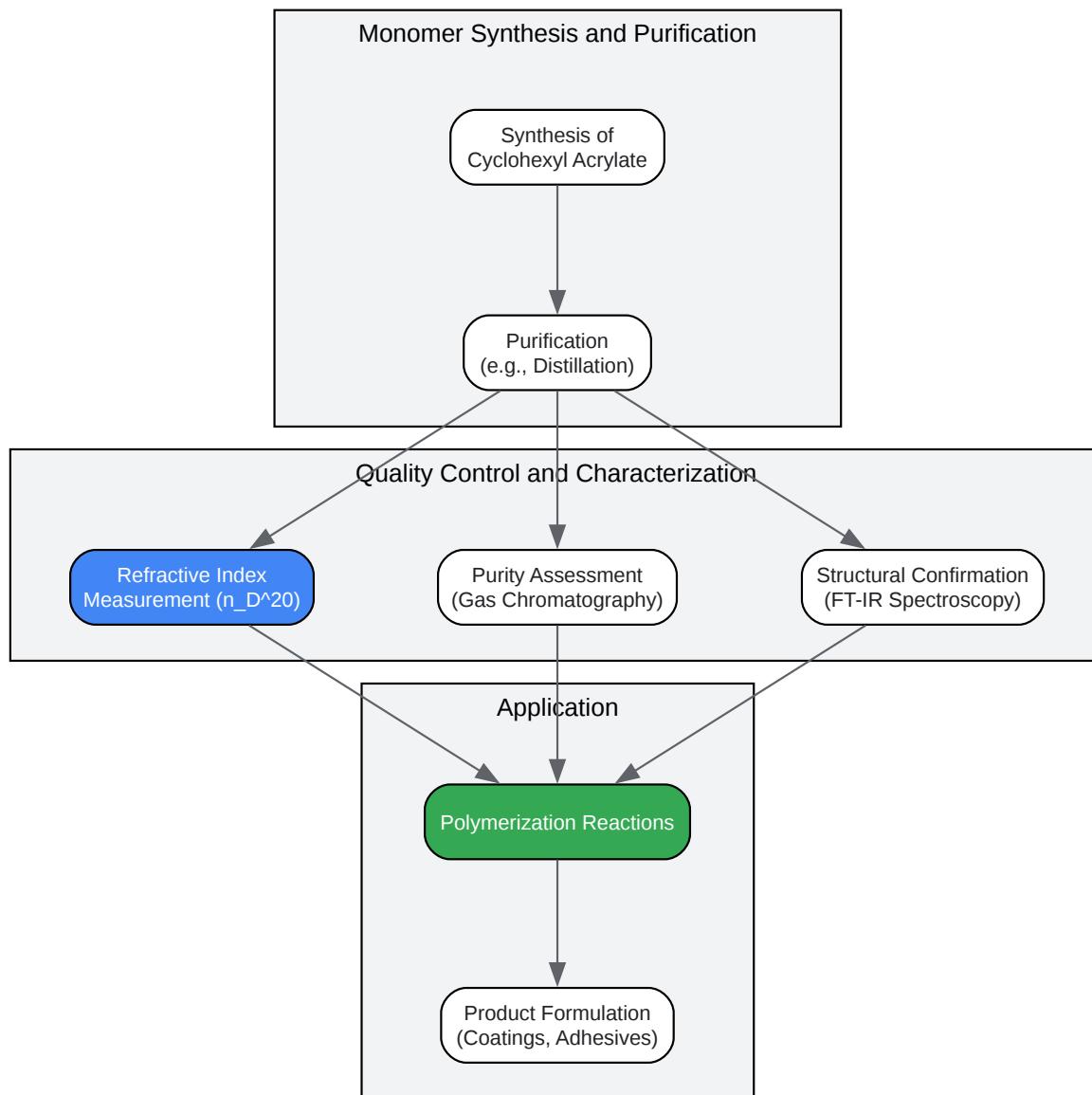
Procedure

- Temperature Calibration: Ensure the refractometer prisms are brought to the desired temperature (typically 20.0 °C) by circulating water from the constant temperature bath. Allow the instrument to thermally equilibrate for at least 10-15 minutes.
- Instrument Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water ($n_{D^20} = 1.3330$).
- Sample Application: Open the prism assembly of the refractometer. Using a clean dropper, place 2-3 drops of the **Cyclohexyl Acrylate** monomer onto the surface of the measuring prism.
- Measurement: Close the prism assembly firmly. Direct a light source onto the prism. Look through the eyepiece and turn the coarse adjustment knob until the light field comes into view. A boundary line separating a light and a dark region should be visible.
- Sharpening the Boundary: Adjust the chromaticity screw to eliminate any color fringe at the boundary, resulting in a sharp, single line.

- **Reading the Value:** Align the boundary line precisely with the crosshairs in the eyepiece using the fine adjustment knob.
- **Data Acquisition:** Read the refractive index value from the instrument's scale.
- **Cleaning:** Open the prisms and gently clean both the upper and lower prism surfaces with a soft lens paper moistened with ethanol or isopropanol.
- **Replicates:** Repeat the measurement at least two more times with fresh sample aliquots to ensure reproducibility. The readings should agree within ± 0.0002 .

Logical Workflow for Monomer Characterization

The following diagram illustrates the logical workflow for the characterization of **Cyclohexyl Acrylate** monomer, emphasizing the role of refractive index measurement in quality assessment.

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Caption: Workflow for **Cyclohexyl Acrylate** Characterization.

Synthesis Overview

The industrial production of **Cyclohexyl Acrylate** typically involves the esterification of acrylic acid with cyclohexanol. This reaction is generally catalyzed by a strong acid. To ensure high purity of the final monomer, which is critical for its refractive index and polymerization performance, the product is often purified by distillation under reduced pressure.

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